

An In-depth Technical Guide to N-Formylglycine Ethyl Ester

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Formylglycine Ethyl Ester**, a key building block in synthetic organic chemistry. This document details its chemical structure, physical and chemical properties, synthesis, and significant applications, with a focus on experimental protocols and data presentation for a scientific audience.

Core Compound Properties

N-Formylglycine Ethyl Ester, also known by its synonyms Ethyl N-formylglycinate and Ethyl formamidoacetate, is a derivative of the amino acid glycine.[1][2] Its fundamental properties are summarized in the tables below.



Property	Value	Source(s)
Molecular Formula	С₅Н ₉ NО₃	[3]
Molecular Weight	131.13 g/mol	[3]
Appearance	Colorless to light yellow clear liquid	[4]
Boiling Point	267-269 °C (lit.)	[5]
Density	1.15 g/mL at 25 °C (lit.)	[5]
Refractive Index (n20/D)	1.453 (lit.)	[5]
Solubility	Soluble in common organic solvents	[5]

Identifier Type	Identifier	Source(s)
CAS Number	3154-51-6	[3]
InChI Key	GMBCCEOJUWMBPF- UHFFFAOYSA-N	[6]
SMILES	CCOC(=O)CNC=O	[3]
Synonyms	Ethyl N-formylglycinate, Ethyl formamidoacetate, For-Gly- OEt	[1][2]

Chemical Structure

The structure of **N-Formylglycine Ethyl Ester** consists of a glycine ethyl ester backbone with a formyl group attached to the nitrogen atom.

Figure 1. Chemical structure of **N-Formylglycine Ethyl Ester**.

Spectroscopic Data

While detailed, quantitative spectroscopic data for **N-Formylglycine Ethyl Ester** is not readily available in the public domain, the following tables summarize the expected spectral



characteristics. Full spectra can be accessed through specialized databases such as SpectraBase and ChemicalBook.[6][7][8][9]

Assignment	Expected Chemical Shift (ppm)	Multiplicity
-CHO	~8.2	S
-NH-	~6.5-7.5	br s
-O-CH₂-CH₃	~4.2	q
-N-CH ₂ -CO-	~4.1	d
-O-CH₂-CH₃	~1.3	t

Note: The presence of the amide bond may lead to the observation of rotamers, potentially resulting in the splitting of peaks.

Assignment	Expected Chemical Shift (ppm)
-COO-	~170
-CHO	~163
-O-CH ₂ -CH ₃	~62
-N-CH ₂ -CO-	~41
-O-CH ₂ -CH ₃	~14

Note: The presence of rotamers may result in the appearance of two distinct signals for the formyl and ester carbonyl carbons, as well as for the carbons adjacent to the nitrogen atom.[10]



[M - COOCH2CH3]+

Characteristic Absorption (cm ⁻¹)
3300-3500
2850-3000
1735-1750
~1670
~1550
1000-1300
m/z
131
86

Note: The fragmentation pattern of **N-Formylglycine Ethyl Ester** is expected to show characteristic losses of the ethoxy group and the entire ethyl ester moiety.

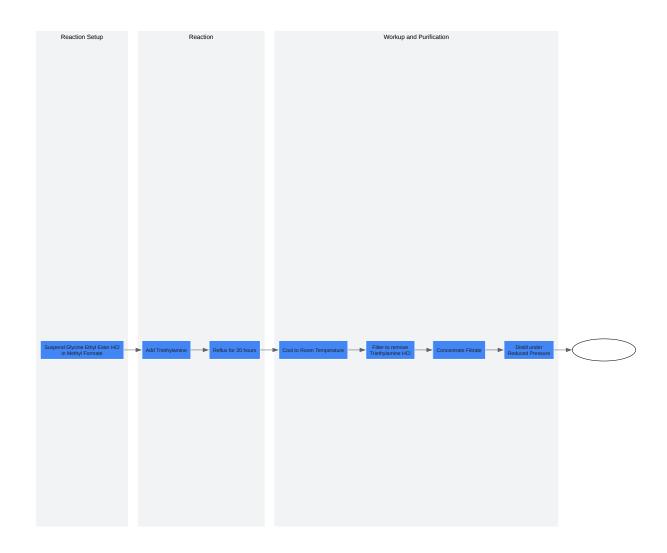
58

Experimental Protocols

N-Formylglycine Ethyl Ester is a valuable intermediate in organic synthesis. The following sections provide detailed protocols for its preparation and a key subsequent reaction.

A common method for the synthesis of **N-Formylglycine Ethyl Ester** involves the formylation of glycine ethyl ester hydrochloride using methyl formate in the presence of a base.





Click to download full resolution via product page

Figure 2. Workflow for the synthesis of **N-Formylglycine Ethyl Ester**.

Protocol:



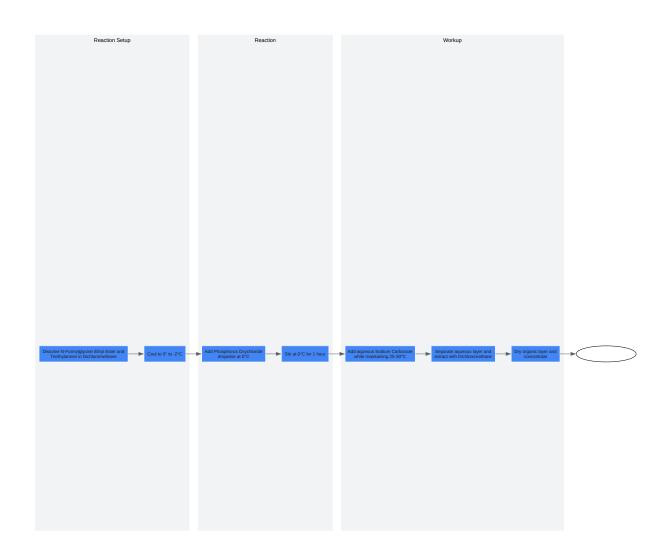




- A suspension of glycine ethyl ester hydrochloride (0.495 mole) in methyl formate (250 ml) is prepared in a suitable reaction vessel.
- Triethylamine (0.544 mole) is added to the stirred suspension.
- The resulting mixture is heated under reflux for 20 hours.
- After the reaction is complete, the mixture is cooled to room temperature.
- The precipitated triethylamine hydrochloride is removed by filtration through a Büchner funnel.
- The filtrate is concentrated on a rotary evaporator.
- The remaining clear oil is distilled under reduced pressure to yield N-formylglycine ethyl ester.

N-Formylglycine Ethyl Ester serves as a precursor for the synthesis of ethyl isocyanoacetate, a valuable reagent in the synthesis of various heterocyclic compounds.[3]





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. benchchem.com [benchchem.com]
- 2. N-Formylglycine Ethyl Ester 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. Buy N-Formylglycine ethyl ester | 3154-51-6 [smolecule.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. dev.spectrabase.com [dev.spectrabase.com]
- 6. dev.spectrabase.com [dev.spectrabase.com]
- 7. N-FORMYLGLYCINE ETHYL ESTER(3154-51-6) 1H NMR spectrum [chemicalbook.com]
- 8. Glycine, N-formyl-N-methyl-, ethyl ester synthesis chemicalbook [chemicalbook.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Formylglycine Ethyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140467#n-formylglycine-ethyl-ester-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com